

A Technical Guide to the Physical Properties of Liquid Methyl Formate

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Compound of Interest

Compound Name: *Methyl piliformate*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical overview of the core physical properties of liquid methyl formate (HCOOCH_3). It includes tabulated quantitative data, detailed experimental protocols for property determination, and graphical representations of key relationships to serve as an essential reference for laboratory and development applications.

Introduction

Methyl formate (also known as methyl methanoate) is the simplest carboxylate ester, derived from formic acid and methanol.^[1] It is a colorless, volatile liquid with a characteristic ethereal odor.^{[1][2]} Due to its high vapor pressure and low surface tension, it is utilized in various industrial applications, including as a solvent for quick-drying finishes, a blowing agent for polyurethane foams, an agricultural fumigant, and a precursor in the synthesis of other chemical compounds like formamide and dimethylformamide.^{[1][3]} A thorough understanding of its physical properties is critical for its safe handling, application design, and process modeling.

Quantitative Physical Properties

The fundamental physical properties of liquid methyl formate are summarized below. Data has been aggregated from various chemical handbooks and databases to provide a reliable reference.

Property	Value	Temperature (°C)	Pressure (atm)	Reference(s)
Molecular Formula	<chem>C2H4O2</chem>	N/A	N/A	[1][4]
Molar Mass	60.05 g·mol ⁻¹	N/A	N/A	[2][5]
Boiling Point	31.8 - 34 °C	N/A	1	[6][7]
Melting Point	-100 °C	N/A	1	[1]
Density	0.974 - 0.98 g/cm ³	20	1	[1][7]
Viscosity	0.325 mPa·s	25	1	[2]
Surface Tension	25 mN/m	20	1	[6]
Vapor Pressure	476 - 644 hPa	20	N/A	[1][4][8]
9.47 psi	20	N/A		
32.91 psi	55	N/A	[9][10]	
Refractive Index (n ₂₀ /D)	1.343 - 1.344	20	N/A	[7][11]
Specific Heat Capacity (liquid)	119.1 - 120.57 J/(mol·K)	25	1	[2][12]
Flash Point	-19 to -27 °F (-28 to -33 °C)	N/A	1	[2][3][13]
Solubility in Water	30 g/100mL (30%)	20	1	[1][4]

Methodologies for Experimental Determination

Accurate determination of physical properties is paramount. The following sections detail standard experimental protocols for measuring key liquid properties of methyl formate.

Density Measurement (Pycnometry)

Density is determined by precisely measuring the mass of a known volume of the liquid.[\[14\]](#)

- Apparatus: Pycnometer (a glass flask with a precise volume), analytical balance, thermometer, and a temperature-controlled water bath.
- Protocol:
 - The empty pycnometer is thoroughly cleaned, dried, and its mass (m_1) is accurately weighed.[\[15\]](#)
 - The pycnometer is filled with distilled water and placed in a thermostat bath at a specific temperature (e.g., 20°C) until thermal equilibrium is reached. The volume is adjusted precisely to the calibration mark.
 - The exterior is dried, and the pycnometer filled with water is weighed (m_2). The mass of the water is $m_2 - m_1$.
 - The volume of the pycnometer (V) is calculated using the known density of water at that temperature.
 - The process is repeated using methyl formate. The pycnometer is filled with methyl formate, brought to the target temperature, and weighed (m_3).
 - The mass of the methyl formate is $m_3 - m_1$.
 - The density (ρ) is calculated using the formula: $\rho = (m_3 - m_1) / V$.

Viscosity Measurement (Capillary Viscometer)

Viscosity measures a fluid's resistance to flow. The Ostwald viscometer is a common device for this purpose.[\[16\]](#)

- Apparatus: Ostwald viscometer, temperature-controlled bath, stopwatch, and pipette.
- Protocol:
 - The viscometer is cleaned and dried. A precise volume of a reference liquid (e.g., water) is introduced into the larger bulb.

- The viscometer is placed vertically in a thermostat bath to reach thermal equilibrium.
- The liquid is drawn by suction up through the capillary tube into the upper bulb.
- The liquid is allowed to flow back down, and the time (t_1) it takes for the meniscus to pass between two calibration marks is measured with a stopwatch.
- The procedure is repeated with methyl formate, measuring the flow time (t_2).
- The viscosity of methyl formate (η_2) is calculated relative to the reference liquid (η_1) using the equation: $\eta_2 = (\rho_2 * t_2) / (\rho_1 * t_1) * \eta_1$, where ρ_1 and ρ_2 are the densities of the reference liquid and methyl formate, respectively.[17]

Surface Tension Measurement (Stalagmometric Method)

This method relates surface tension to the weight or number of drops falling from a capillary tube.[18]

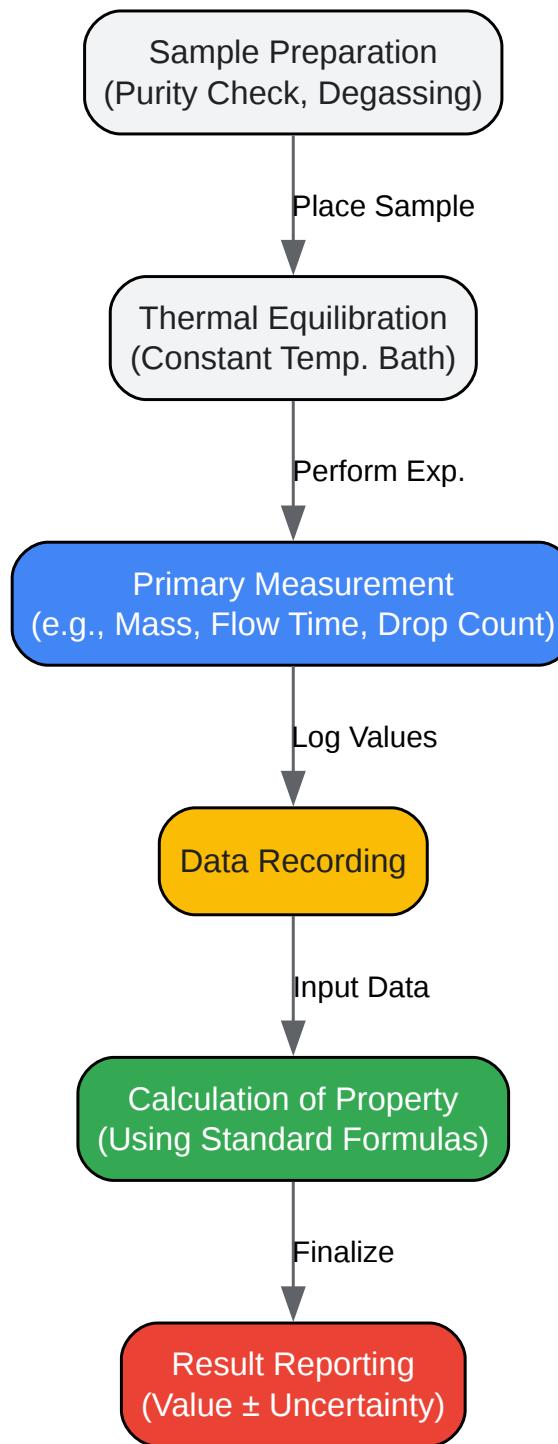
- Apparatus: Stalagmometer (a capillary tube with a polished tip and a bulb), weighing bottle, and analytical balance.[16]
- Protocol (Drop-Weight Method):
 - The stalagmometer is cleaned and mounted vertically.
 - It is filled with a reference liquid (e.g., water), and a set number of drops (e.g., 20) are collected in a pre-weighed bottle.[18] The total mass is recorded to find the average mass per drop (m_1).
 - The process is repeated with methyl formate to find the average mass of its drop (m_2).
 - The surface tension of methyl formate (γ_2) is calculated using the formula: $\gamma_2 = (m_2 / m_1) * \gamma_1$, where γ_1 is the known surface tension of the reference liquid.[18]

Visualized Workflows and Relationships

To clarify the processes and interdependencies of these physical properties, the following diagrams are provided.

Experimental Workflow for Property Determination

The following workflow outlines the general steps involved in the experimental measurement of a physical property like density or viscosity.

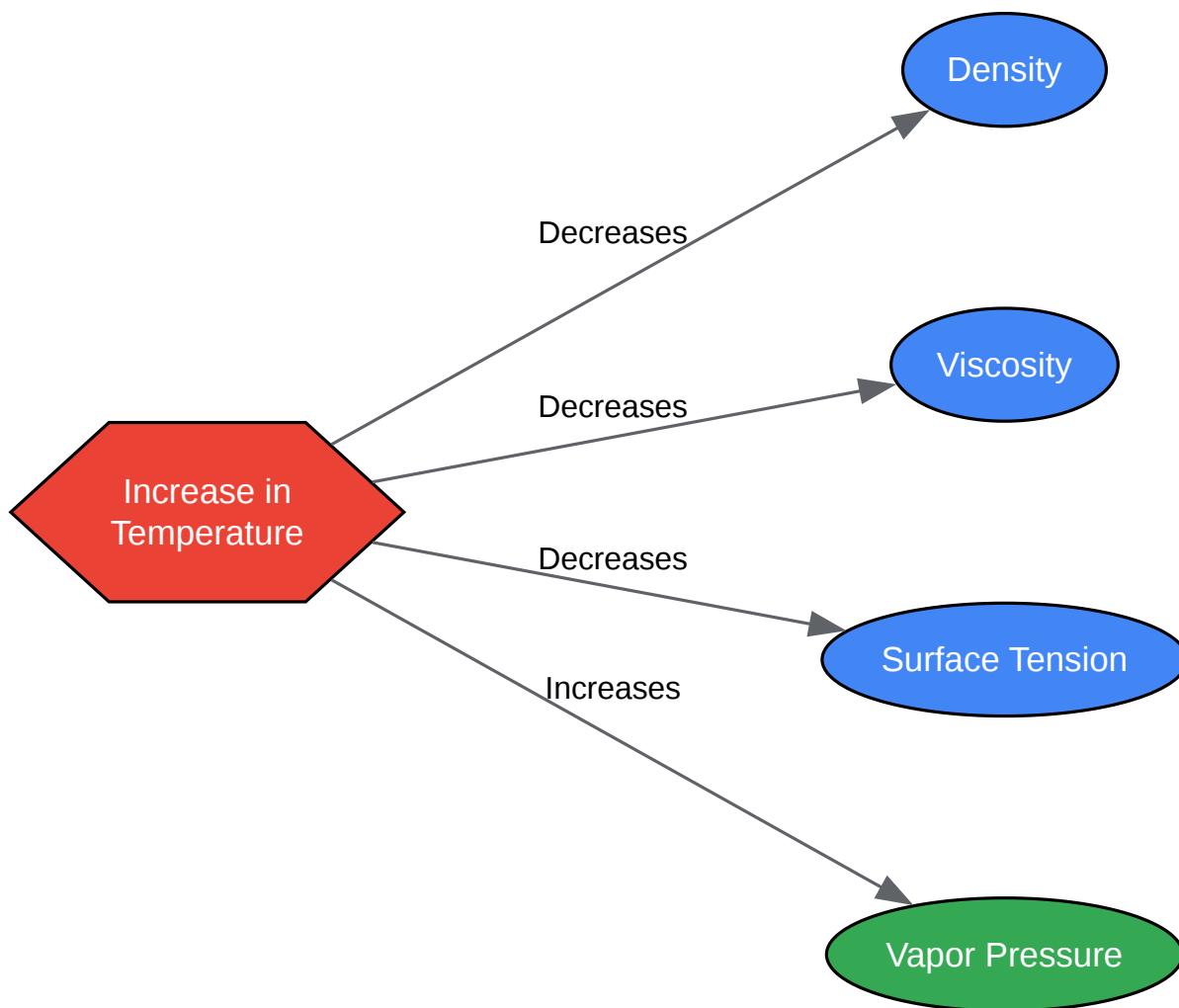


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Caption: General workflow for physical property measurement.

Influence of Temperature on Physical Properties

Temperature is a critical factor that influences the physical properties of methyl formate. The diagram below illustrates these fundamental relationships.



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Caption: Relationship between temperature and key physical properties.

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